

Methyl 3-pentenoate: A Synthetic Intermediate with Inferred Biological Relevance

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Compound of Interest

Compound Name: Methyl 3-pentenoate

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl 3-pentenoate is a short-chain unsaturated ester recognized primarily as a synthetic intermediate in the chemical industry. This technical guide consolidates the current understanding of **methyl 3-pentenoate**, addressing its natural occurrence, or lack thereof, and exploring its potential biological significance through the lens of structurally related compounds. The document provides a critical examination of available data, detailed experimental methodologies for its analysis, and a forward-looking perspective for researchers in drug discovery and development.

Introduction

Methyl 3-pentenoate ($C_6H_{10}O_2$) is an organic compound with applications as a building block in the synthesis of more complex molecules.^[1] Its utility spans various sectors, including the formulation of agrochemicals, specialty polymers, and as an intermediate in the flavor and fragrance industry.^[1] Despite its industrial relevance, information regarding its natural origins and biological activity is sparse and often misattributed. This guide aims to clarify these aspects, providing a comprehensive resource for professionals in the life sciences.

Natural Occurrence: A Case of Mistaken Identity

Contrary to some database entries, substantial evidence indicates that **methyl 3-pentenoate** is not a naturally occurring compound. The assertion that it is "not found in nature" is consistent across multiple chemical information platforms.

The confusion regarding its natural presence likely stems from its structural similarity to other naturally occurring esters. For instance, (E)-3-Methyl-3-pentenoic acid methyl ester, a methylated analog, has been identified in *Nicotiana tabacum* (tobacco).[2] It is crucial for researchers to distinguish between these two distinct molecules.

Table 1: Natural Occurrence of **Methyl 3-pentenoate** and a Structurally Similar Natural Analog

Compound Name	Chemical Structure	Natural Source(s)	Citations
Methyl 3-pentenoate	$\text{CH}_3\text{CH}=\text{CHCH}_2\text{COOCH}_3$	Not found in nature	
(E)-3-Methyl-3-pentenoic acid methyl ester	$\text{CH}_3\text{CH}=\text{C}(\text{CH}_3)\text{CH}_2\text{COOCH}_3$	<i>Nicotiana tabacum</i>	[2]

Physicochemical and Toxicological Properties

Given its synthetic nature, understanding the physicochemical and toxicological profile of **methyl 3-pentenoate** is paramount for safe handling and for predicting its behavior in biological systems.

Table 2: Physicochemical and Toxicological Data for **Methyl 3-pentenoate**

Property	Value	Source / Notes
Molecular Formula	C ₆ H ₁₀ O ₂	[3]
Molecular Weight	114.14 g/mol	[3]
CAS Number	818-58-6 (for the mixture of isomers), 20515-19-9 (for the (E)-isomer)	[3][4]
Appearance	Colorless to light yellow liquid	[5]
Boiling Point	128 °C	[6]
Flash Point	45.9 °C	[6]
Solubility	Soluble in alcohol; limited solubility in water	
Acute Oral Toxicity	No direct data available. Harmful if swallowed (GHS classification). Structurally related short-chain fatty acids can disrupt cell membranes.[7]	Inferred
Genotoxicity	No direct data available. A read-across analog, methyl 3-hexenoate, was not genotoxic.	Inferred
Dermal Toxicity	No direct data available.	

Biological Significance: An Extrapolative View

Direct studies on the biological significance of **methyl 3-pentenoate** are currently absent from scientific literature. However, its potential effects can be inferred from the activities of similar chemical entities.

- **Membrane Disruption:** Short-chain fatty acids, the hydrolysis products of esters like **methyl 3-pentenoate**, are known to be inhibitory to microorganisms such as *Escherichia coli*. Their mechanism of toxicity involves the disruption of the cell membrane's integrity and fluidity.[7]

This suggests that **methyl 3-pentenoate**, if hydrolyzed in a biological system, could exhibit antimicrobial properties.

- **Pro-inflammatory and Pro-oxidant Effects of Oxidation Products:** Unsaturated fatty acid methyl esters, when oxidized, can generate a variety of volatile compounds, including short-chain aldehydes. These oxidation products have been shown to have strong pro-inflammatory and pro-oxidant effects on macrophages in vitro.[8] This raises the possibility that oxidized **methyl 3-pentenoate** could modulate inflammatory responses.
- **Toxicity of Metabolites:** The metabolism of unsaturated esters can lead to the formation of epoxides and their corresponding diols. Studies on long-chain epoxy fatty acid methyl esters have shown that they can be metabolized by soluble epoxide hydrolase (sEH) into more toxic diols, suggesting a potential pathway for cytotoxicity.[9]

Industrial and Research Applications

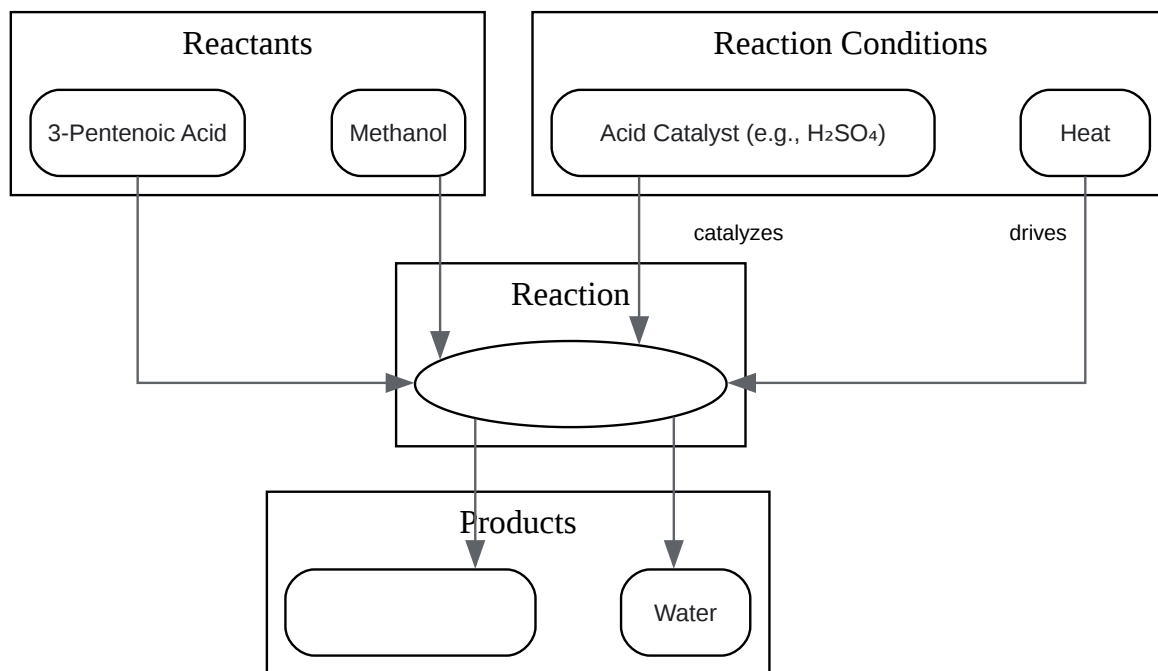
The primary significance of **methyl 3-pentenoate** lies in its utility as a synthetic precursor.

- **Flavor and Fragrance:** It serves as an intermediate in the synthesis of flavor and fragrance compounds due to its fruity aroma.[1]
- **Agrochemicals:** It is used in the formulation of pesticides and herbicides.[1]
- **Polymer Chemistry:** This compound can be incorporated into specialty polymers to modify their properties.[1]
- **Organic Synthesis:** In a research context, it is a versatile building block for creating more complex molecules.[1]

Experimental Protocols

Synthesis of Methyl 3-pentenoate

While various synthetic routes exist, a common laboratory-scale synthesis involves the esterification of 3-pentenoic acid. A representative workflow for its synthesis is depicted below.



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Caption: Synthetic pathway for **Methyl 3-pentenoate**.

Analytical Detection and Quantification by GC-MS

The analysis of **methyl 3-pentenoate** in a sample matrix can be achieved using gas chromatography-mass spectrometry (GC-MS), a standard method for the analysis of fatty acid methyl esters (FAMES).^{[10][11][12]}

Objective: To detect and quantify **methyl 3-pentenoate** in a given sample.

Materials:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Capillary column (e.g., HP-5MS or equivalent)
- Helium (carrier gas)

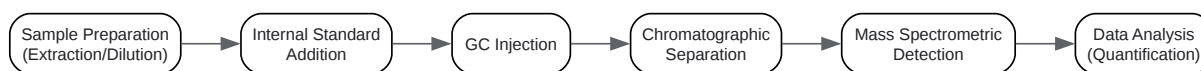
- Sample containing or suspected to contain **methyl 3-pentenoate**
- Hexane (solvent)
- Internal standard (e.g., methyl hexanoate)

Procedure:

- Sample Preparation:
 - If the sample is not a liquid, perform an extraction using hexane.
 - Dilute the sample to an appropriate concentration in hexane.
 - Add a known concentration of the internal standard to the sample.
- GC-MS Analysis:
 - Injector: Set to a split/splitless inlet in split mode (e.g., 10:1) at a temperature of 250 °C.
 - Column: Use a temperature program to separate the components. A typical program might be:
 - Initial temperature: 50 °C, hold for 2 minutes.
 - Ramp: Increase to 250 °C at a rate of 10 °C/minute.
 - Hold: Maintain 250 °C for 5 minutes.
 - Carrier Gas: Maintain a constant flow of helium (e.g., 1 mL/min).
 - Mass Spectrometer: Operate in electron ionization (EI) mode, scanning a mass range of m/z 40-300.
- Data Analysis:
 - Identify **methyl 3-pentenoate** by its retention time and mass spectrum (characteristic fragments).

- Quantify the amount of **methyl 3-pentenoate** by comparing its peak area to that of the internal standard.

The following diagram illustrates the general workflow for this analytical procedure.



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Caption: GC-MS analytical workflow.

Conclusion and Future Directions

Methyl 3-pentenoate is a synthetic compound with established utility in the chemical industry. For researchers in the life sciences, it is critical to recognize its non-natural origin and to avoid conflating it with structurally similar natural products. While direct evidence of its biological significance is lacking, the activities of related short-chain unsaturated esters and their metabolites suggest potential for antimicrobial and immunomodulatory effects.

Future research should focus on:

- Direct Biological Screening: In vitro assays to determine the cytotoxic, antimicrobial, and anti-inflammatory properties of **methyl 3-pentenoate**.
- Metabolic Studies: Investigating the hydrolysis and subsequent metabolism of **methyl 3-pentenoate** in biological systems to identify its metabolic fate and potential for bioactivation.
- Toxicological Evaluation: Formal toxicological studies to establish a comprehensive safety profile.

By addressing these knowledge gaps, the scientific community can better understand the potential risks and opportunities associated with this and other synthetic short-chain esters in the context of drug development and human health.

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